

In-Depth Technical Guide: 3-Bromo-1H-pyrazolo[3,4-d]pyrimidine

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Compound of Interest

Compound Name: 3-Bromo-1H-pyrazolo[3,4-d]pyrimidine

Cat. No.: B571767

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **3-Bromo-1H-pyrazolo[3,4-d]pyrimidine**, a heterocyclic compound of significant interest in medicinal chemistry and drug discovery. Due to its structural similarity to purines, this pyrazolopyrimidine derivative serves as a key pharmacophore, particularly in the development of kinase inhibitors.

Core Physical Properties

Quantitative data for some physical properties of **3-Bromo-1H-pyrazolo[3,4-d]pyrimidine** are not readily available in published literature. The following table summarizes the known information.

Property	Value	Source
Molecular Formula	C ₅ H ₃ BrN ₄	[1] [2]
Molecular Weight	199.01 g/mol	[1] [2]
CAS Number	1251033-27-8	[1]
Appearance	Solid (inferred from safety data)	[2]
Purity	≥97% (commercially available)	
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	

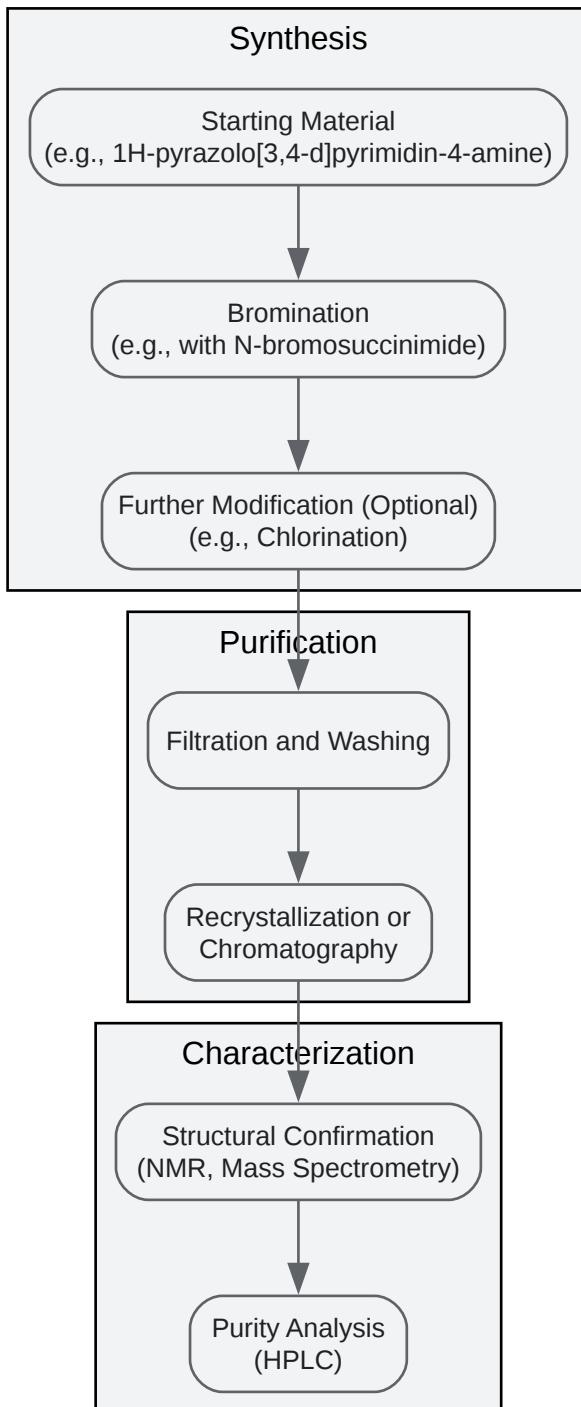
Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Bromo-1H-pyrazolo[3,4-d]pyrimidine** are not explicitly detailed in the surveyed literature. However, a general workflow for the synthesis and characterization of related pyrazolo[3,4-d]pyrimidine derivatives can be described.

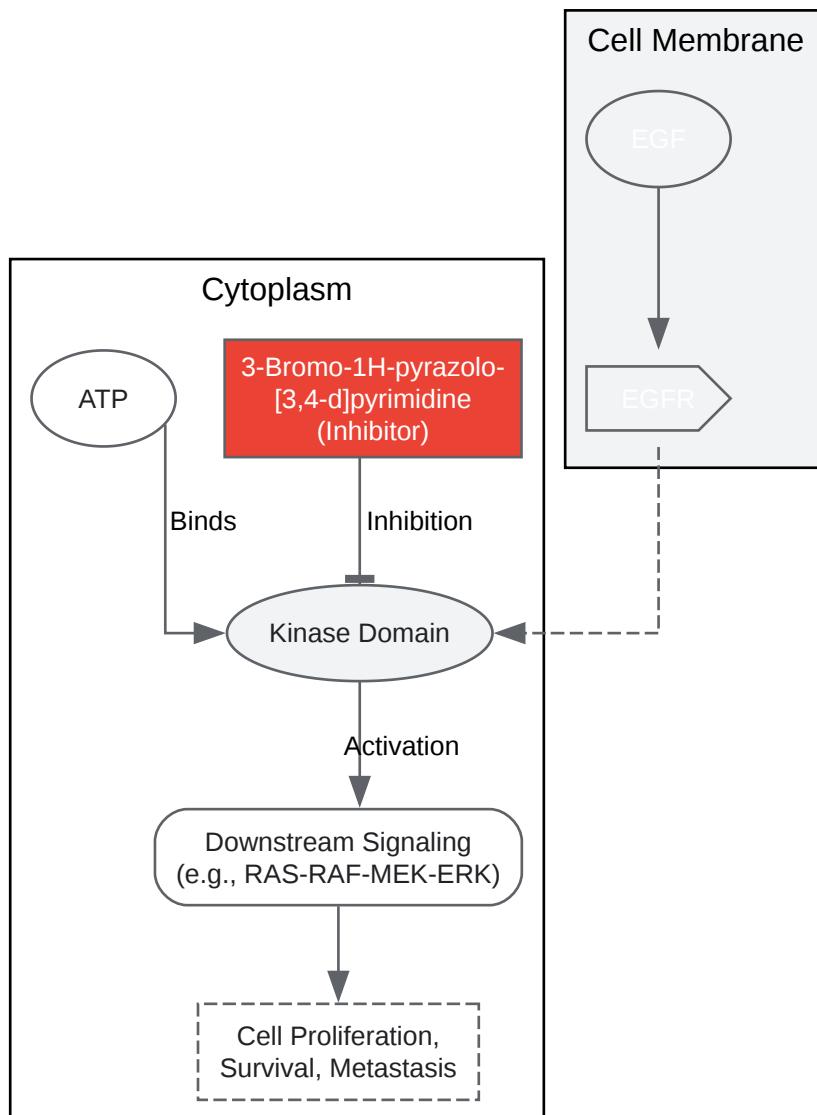
General Synthetic and Characterization Workflow

The synthesis of pyrazolo[3,4-d]pyrimidine derivatives often involves multi-step reactions starting from a pyrazole precursor. Characterization typically relies on standard analytical techniques to confirm the structure and purity of the final compound.

General Workflow for Synthesis and Characterization



EGFR Signaling Pathway and Inhibition

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References

- 1. Discovery of new 1H-pyrazolo[3,4-d]pyrimidine derivatives as anticancer agents targeting EGFRWT and EGFR^{T790M} - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Design, Synthesis, and Antitumor Evaluation of Novel Pyrazolo[3,4-d]pyrimidine Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
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